

The Technology Behind Medmain's Whole-Slide Imaging: A Technical Guide

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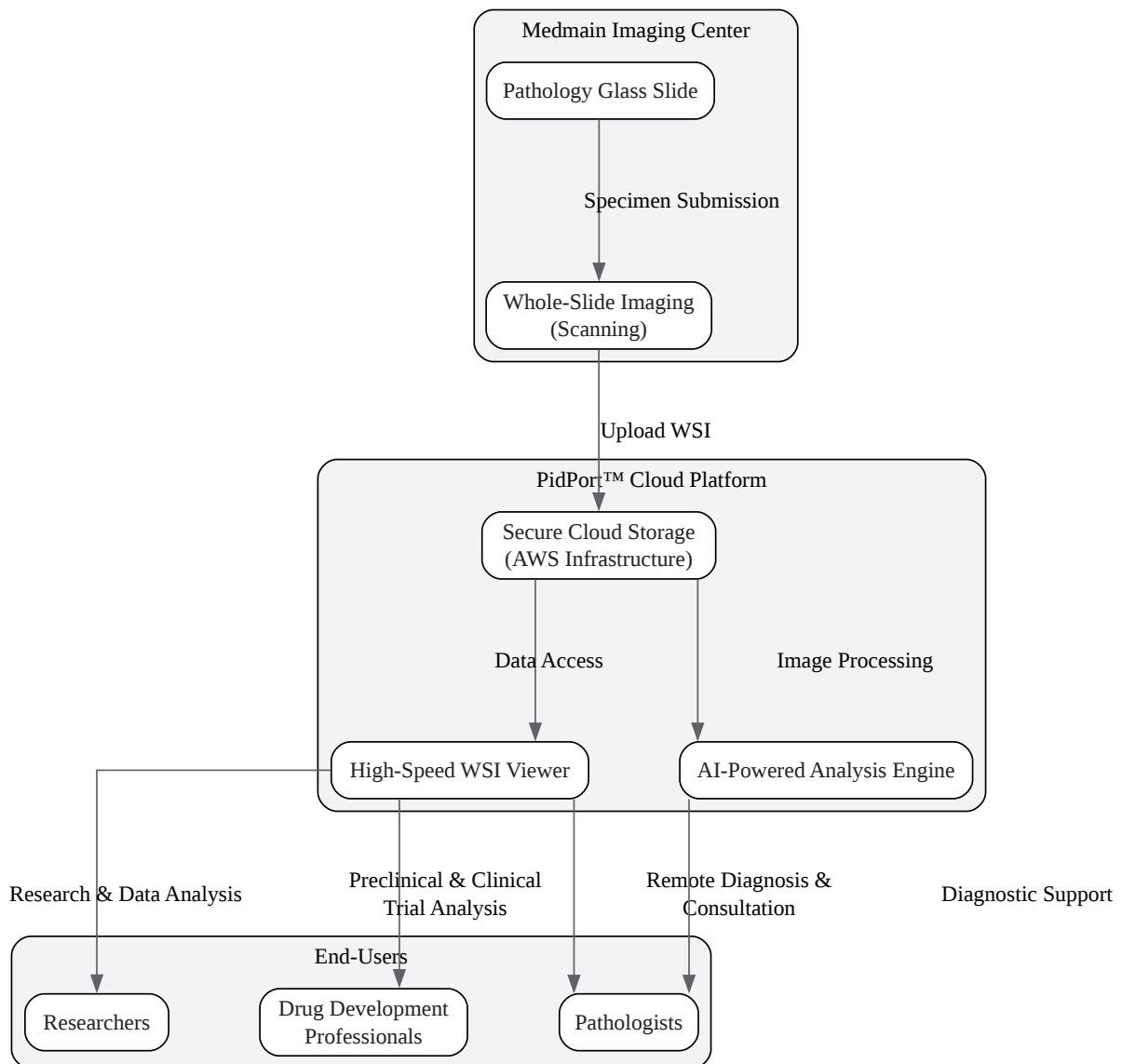
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at the core technologies behind **Medmain's** whole-slide imaging (WSI) and artificial intelligence-driven digital pathology platform, PidPort™. **Medmain** is at the forefront of applying deep learning to pathological diagnostics, aiming to enhance the accuracy and efficiency of cancer detection and classification. This document synthesizes available technical data from their publications and public communications to offer a comprehensive overview for research and development professionals.

The PidPort™ Digital Pathology Ecosystem

Medmain's core offering is PidPort™, a cloud-based platform that provides a total solution for digital pathology.[1] This ecosystem encompasses the digitization of glass slides, cloud storage, a high-speed viewer for remote access and collaboration, and a suite of proprietary AI-powered analytical tools.[2][3] The platform is designed to address the global shortage of pathologists by providing an efficient and supportive environment for pathological diagnosis.[1]

The general workflow within the **Medmain** ecosystem begins with the digitization of pathological specimens at the **Medmain** Imaging Center.[1] These whole-slide images are then uploaded to the PidPort™ cloud infrastructure, where they can be viewed, shared, and analyzed by pathologists and researchers.[2] The platform's AI capabilities provide screening and analytical support for various cancer types.[4][5]



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Caption: A high-level overview of the **Medmain** PidPort™ digital pathology workflow.

Whole-Slide Imaging Technology

The foundation of **Medmain's** AI-driven analysis is high-quality whole-slide imaging. While specific details of the scanners used at the "**Medmain** Imaging Center" are not publicly disclosed, the PidPort™ platform is compatible with common WSI file formats, including SVS (Leica) and NDPI (Hamamatsu Photonics), as well as JPEG and TIFF formats. This compatibility suggests the use of high-throughput scanners capable of producing high-resolution images suitable for detailed pathological examination.

General specifications for high-throughput whole-slide scanners typically used in such applications are provided in the table below for context.

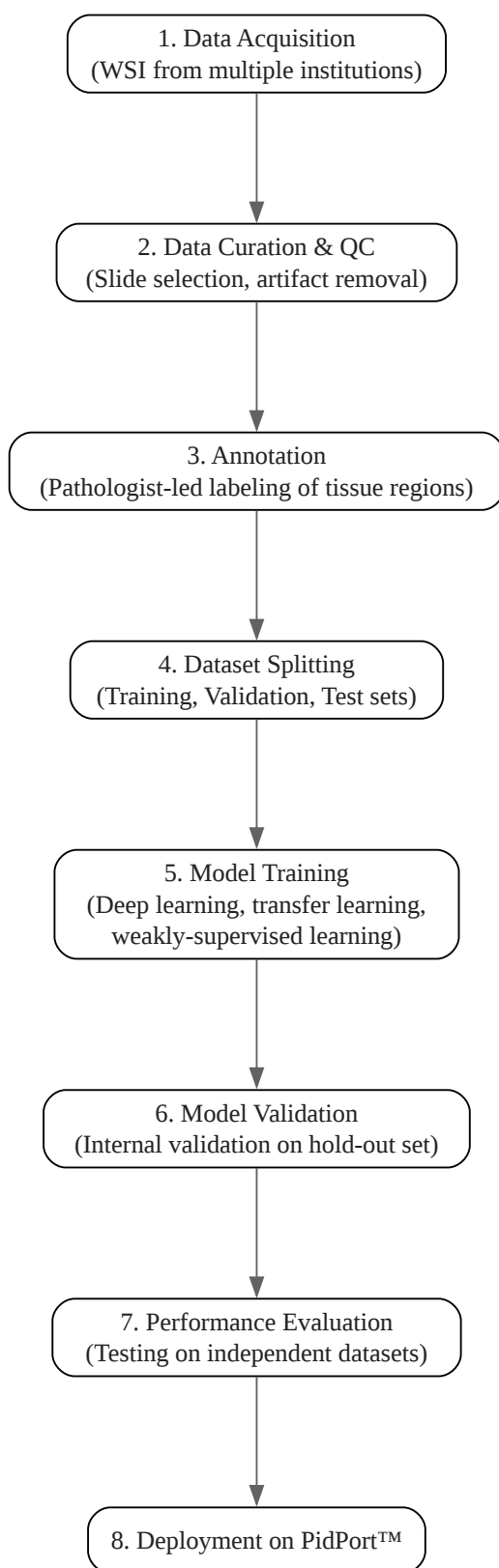
Parameter	Typical Specification	Significance in Digital Pathology
Objective Lenses	20x, 40x magnification	Determines the level of detail captured in the WSI. 40x is common for diagnostic purposes.
Numerical Aperture (NA)	High NA objectives (e.g., >0.75)	A higher NA provides better resolution, allowing for clearer visualization of cellular and subcellular structures.
Image Resolution	~0.25 $\mu\text{m}/\text{pixel}$ at 40x	Defines the smallest resolvable detail in the image, critical for accurate morphological assessment.
Scan Speed	Varies (e.g., <60 seconds per slide at 20x)	High speed is essential for high-throughput digitization in large-scale studies and clinical practice.
Slide Capacity	1 to >400 slides	Batch processing capabilities are crucial for efficiency in a centralized imaging center.
Focusing Mechanism	Automated with Z-stacking capability	Ensures the entire tissue section is in focus, which is particularly important for thick specimens and cytology.

AI-Powered Pathological Analysis

Medmain has developed a suite of deep learning models for the detection and classification of various cancers. These models are trained on extensive datasets of hundreds of thousands of whole-slide images, annotated by specialist pathologists.[2][4] The primary AI methodology employed is deep learning, including the use of transfer learning and weakly-supervised learning techniques.[4]

Experimental Protocol for AI Model Development

While detailed, step-by-step protocols are proprietary, the general workflow for developing their deep learning models can be inferred from their publications and industry best practices.



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Caption: A generalized workflow for the development of **Medmain's** pathology AI models.

Methodology Details:

- **Data Acquisition:** Whole-slide images are sourced from multiple medical institutions to ensure a diverse and robust dataset.[4]
- **Annotation:** A large number of specialist pathologists create the "teacher data" by annotating the WSIs.[2]
- **Model Architecture:** **Medmain** utilizes Convolutional Neural Networks (CNNs), a standard in image recognition tasks. Their publications mention the use of architectures like EfficientNet-B3 with transfer learning.
- **Training:** Models are trained using supercomputers, leveraging techniques like weakly-supervised learning, which allows the model to learn from slide-level labels rather than requiring precise annotations of all pathological findings.[6]
- **Validation:** The models are rigorously tested on independent datasets from different sources to ensure their generalizability and robustness.

Performance of AI Models

Medmain has published performance data for several of their AI models. The following tables summarize the reported metrics for various cancer types.

Table 1: Performance in Gastrointestinal Cancers

Cancer Type	Task	Model Performance	Publication
Gastric & Colonic Epithelial Tumors	Classification	Not specified in abstract	Scientific Reports (2020)
Gastric Poorly Differentiated Adenocarcinoma	Classification	Not specified in announcement	Technology in Cancer Research & Treatment (2022)

Table 2: Performance in Lung Cancer

Task	Training Set Size	Test Set Size	Performance (AUC)	Publication
Indeterminate Lung Carcinoma Classification	579 WSIs	83 challenging cases + 4 independent sets (2407 WSIs total)	0.99 on indeterminate cases; 0.94-0.99 on independent sets	Scientific Reports (2020)
Lung Carcinoma vs. Non-neoplastic	3,554 WSIs	4 independent test sets	High AUCs reported	Scientific Reports (2020)

Table 3: Performance in Other Cancers

Cancer Type	Task	Training Set Size	Test Set Size	Performance	Publication
Pancreatic Ductal Adenocarcinoma	Detection on EUS-FNB	Not specified	Not specified	AUC: 0.984, Accuracy: 0.9417, Sensitivity: 0.9302, Specificity: 0.9706	Scientific Reports (2021)
Prostate Adenocarcinoma	Classification on Needle Biopsy	Not specified	Not specified	High performance reported	MDPI (2022)
Suspected Urothelial Carcinoma	Classification on LBC Urine Specimens	Not specified	Not specified	Successful development announced	Cancers (2023)

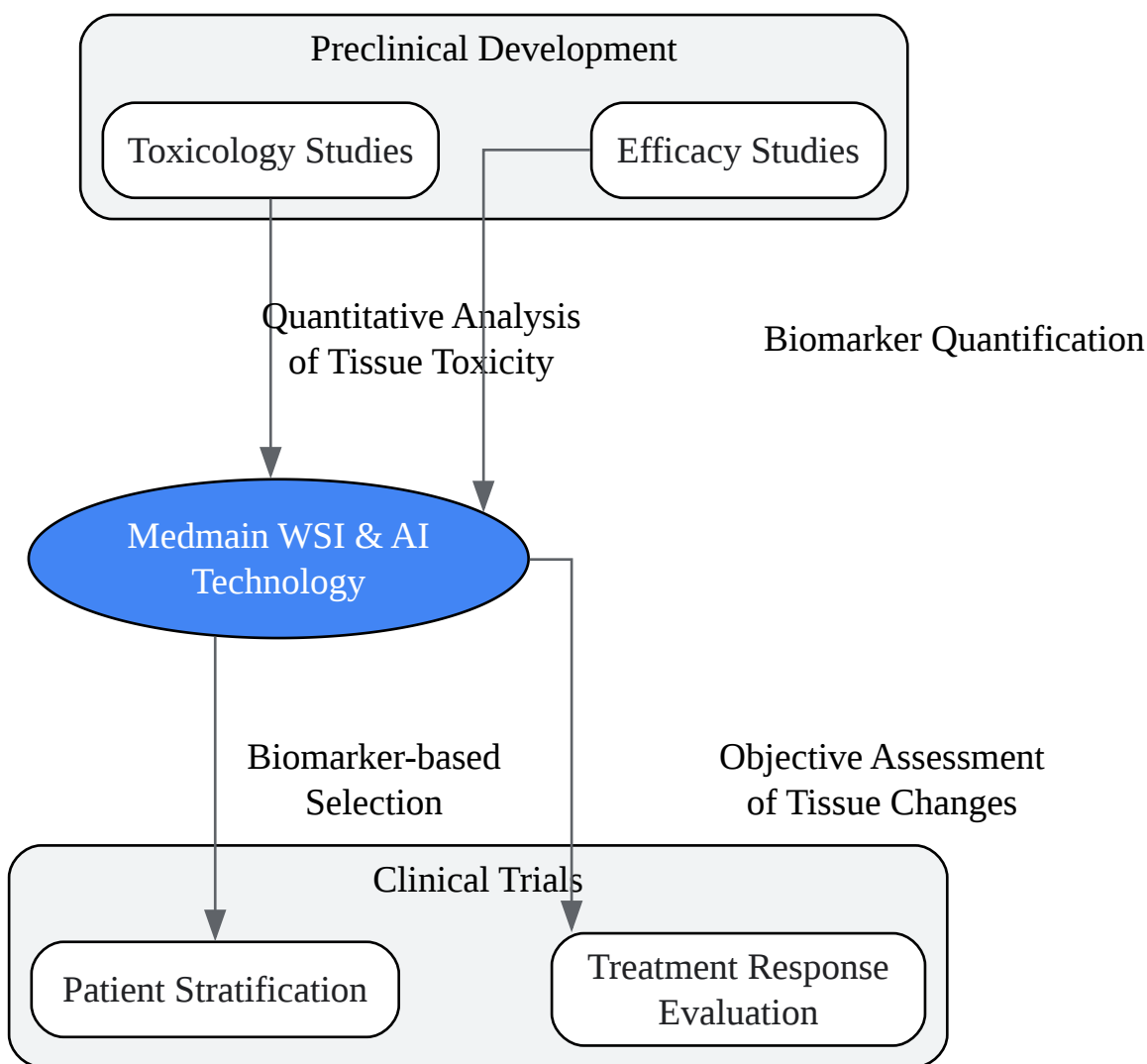
AUC: Area Under the Receiver Operating Characteristic Curve; EUS-FNB: Endoscopic Ultrasound-Guided Fine-Needle Biopsy; LBC: Liquid-Based Cytology.

Applications in Drug Development

Digital pathology is a transformative tool in preclinical and clinical drug development, offering quantitative, reproducible, and efficient analysis of tissue-based endpoints. While **Medmain's** primary focus has been on diagnostic support, their technology has direct applications in the pharmaceutical industry.

Potential Applications:

- **Preclinical Toxicology Studies:** Automated and standardized analysis of tissue slides from toxicology studies can improve the accuracy and efficiency of identifying and grading drug-induced tissue injuries.
- **Biomarker Discovery and Validation:** AI-powered image analysis can identify and quantify novel tissue-based biomarkers, aiding in patient stratification and predicting treatment response.
- **Clinical Trial Pathology:** Centralized digital pathology platforms like PidPort™ can streamline the pathological review of clinical trial samples, enabling remote collaboration and standardized analysis across multiple trial sites.



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Caption: Application of **Medmain's** technology in the drug development pipeline.

Conclusion

Medmain's whole-slide imaging and AI technology, centered around the PidPort™ platform, represent a significant advancement in the field of digital pathology. By leveraging large, well-annotated datasets and sophisticated deep learning models, they have demonstrated high performance in the classification and detection of various cancers. While specific technical details regarding their imaging hardware and detailed experimental protocols remain proprietary, the available data indicates a robust and scalable system. For researchers and professionals in drug development, this technology offers powerful tools to enhance preclinical

and clinical research through quantitative, reproducible, and efficient tissue analysis. Further publications with more detailed methodologies and expanded applications are anticipated to provide deeper insights into their innovative approach.

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